

An In-depth Technical Guide to TSTU: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: TSTU

Cat. No.: B7839271

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Introduction

TSTU, or N,N,N',N'-Tetramethyl-O-(N-succinimidyl)uronium tetrafluoroborate, is a highly efficient coupling reagent widely utilized in organic synthesis, particularly in the formation of amide bonds.^[1] Its ability to rapidly activate carboxylic acids to form stable N-succinimidyl active esters makes it an invaluable tool in peptide synthesis, bioconjugation, and the development of novel therapeutics.^{[1][2]} This guide provides a comprehensive overview of **TSTU**'s chemical structure, physicochemical properties, and its diverse applications, complete with detailed experimental protocols and visual diagrams to facilitate its effective use in the laboratory.

Chemical Structure and Identification

TSTU is an organofluorine compound featuring a uronium salt structure.^[3] The key components of its structure are the tetramethyluronium cation, the N-succinimidyl leaving group, and the tetrafluoroborate counter-anion.

Identifier	Value
IUPAC Name	[dimethylamino-(2,5-dioxopyrrolidin-1-yl)oxymethylidene]-dimethylazanium;tetrafluoroborate[4][5]
Synonyms	O-(N-Succinimidyl)-1,1,3,3-tetramethyluronium tetrafluoroborate, 2-Succinimido-1,1,3,3-tetramethyluronium tetrafluoroborate[6][7]
CAS Number	105832-38-0[3][6]
Molecular Formula	C ₉ H ₁₆ BF ₄ N ₃ O ₃ [6][8][9]
SMILES	--INVALID-LINK--(F)(F)F.CN(C)C(=O)N1C(=O)CCC1=O[4][5]
InChI	1S/C9H16N3O3.BF4/c1-10(2)9(11(3)4)15-12-7(13)5-6-8(12)14;2-1(3,4)5/h5-6H2,1-4H3;/q+1;-1

Physicochemical Properties

TSTU is typically a white to off-white crystalline solid or powder.[3][8][10] It is relatively stable under ambient conditions but is sensitive to moisture.[3][11]

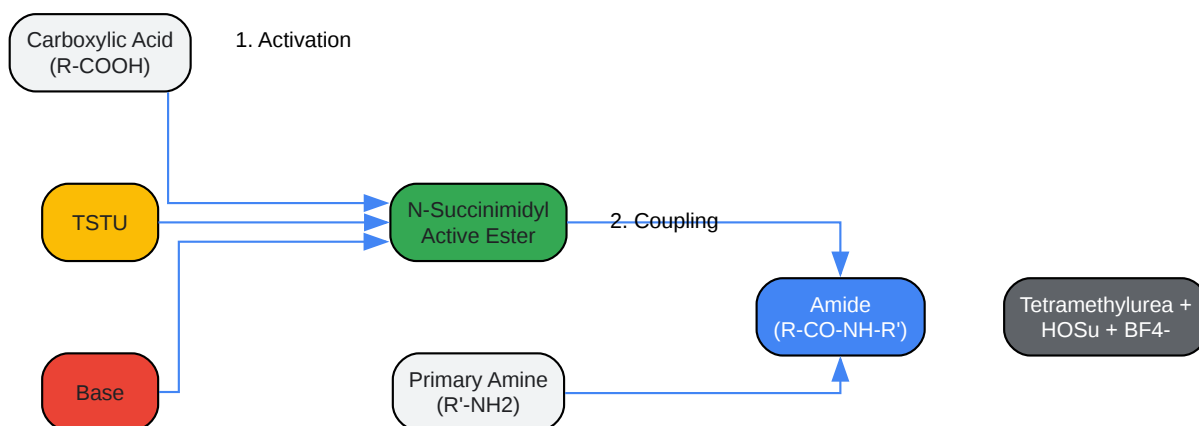
Property	Value
Molecular Weight	301.05 g/mol [6][8][9]
Melting Point	198-201 °C[9][10]
Density	1.41 g/cm ³ [9][10]
Appearance	White to off-white crystalline powder or needles[6][8][10]
Solubility	Soluble in organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and acetonitrile (0.1 g/mL).[3][6][9][10] It is also soluble in water.[2][4]
Storage Conditions	2-8°C, desiccated.[12][9][10]
Purity	Typically ≥97.0% or ≥98.0%[8]

Mechanism of Action: Amide Bond Formation

The primary function of **TSTU** is to facilitate the coupling of a carboxylic acid and a primary amine to form an amide bond. The mechanism proceeds through a two-step process:

- **Activation of the Carboxylic Acid:** **TSTU** reacts with the carboxylate anion of a carboxylic acid to form a highly reactive N-succinimidyl active ester intermediate.[1][13] This reaction is rapid and efficient.
- **Nucleophilic Acyl Substitution:** The resulting active ester is then susceptible to nucleophilic attack by a primary amine. The amine displaces the N-hydroxysuccinimide (HOSu) leaving group, forming a stable amide bond.[1]

This mechanism is highly effective and is known to suppress racemization, which is a critical consideration in peptide synthesis.[1][14]



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Caption: General mechanism of **TSTU**-mediated amide bond formation.

Applications

TSTU's efficiency and mild reaction conditions make it suitable for a wide range of applications in research and development.

Peptide Synthesis

The most prominent application of **TSTU** is in both solution-phase and solid-phase peptide synthesis (SPPS).^{[1][12]} It serves as an excellent coupling reagent for the sequential addition of amino acids to a growing peptide chain. Its ability to be used in aqueous environments also makes it valuable for coupling hydrophilic compounds.^{[1][15]}

Synthesis of (Z)-3-Ylidenephthalides

TSTU has been successfully employed in the intramolecular cyclization of 2-acyl-benzoic acids to produce a variety of substituted (Z)-3-ylidenephthalides.^{[1][8]} This methodology has proven scalable, as demonstrated by the gram-scale synthesis of the antiplatelet drug n-butylphthalide.^[8]

Glycoconjugate Synthesis

TSTU is an effective reagent for the conversion of carboxylic acid-containing oligosaccharide derivatives into their corresponding active esters. These activated sugars can then be conjugated to proteins or other molecules to form glycoconjugates.^{[1][13]}

Bioconjugation and Labeling

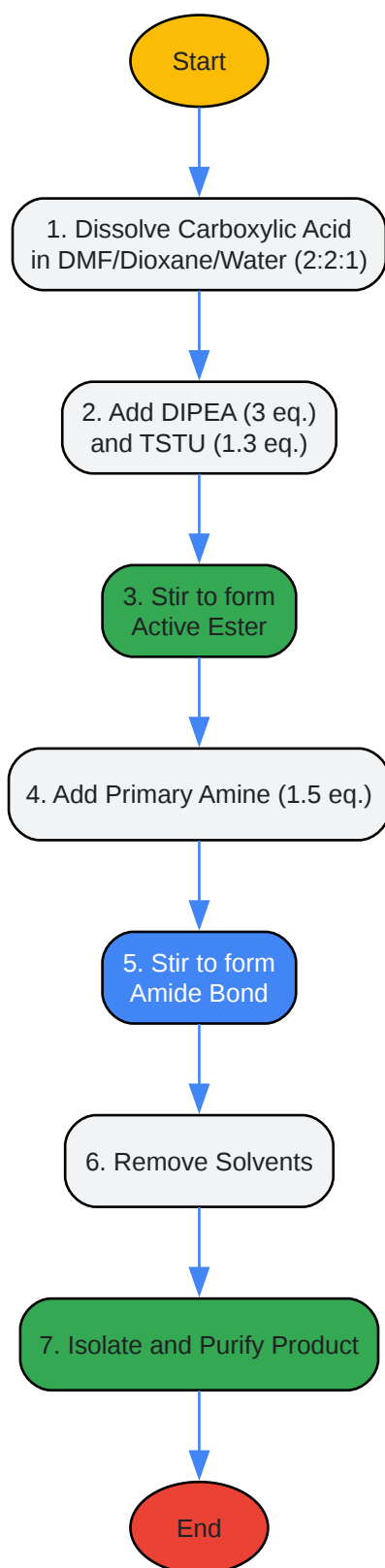
The ability of **TSTU** to form stable amide bonds under mild conditions makes it suitable for the attachment of labels, such as fluorescent dyes or biotin, to peptides and proteins.^{[12][2]}

Experimental Protocols

General Protocol for Peptide Coupling in an Aqueous Solvent Mixture

This protocol is adapted for the coupling of a carboxylic acid to a primary amine in a mixed aqueous/organic solvent system.^{[15][16]}

- **Dissolution:** Dissolve the carboxylic acid in a 2:2:1 mixture of DMF/dioxane/water.
- **Activation:** Add 3 equivalents of a tertiary amine base (e.g., diisopropylethylamine - DIPEA) and 1.3 equivalents of **TSTU** to the solution. Stir the mixture to allow for the formation of the N-succinimidyl active ester. The completion of this step can be monitored by an appropriate analytical technique (e.g., TLC or LC-MS).
- **Coupling:** Add 1.5 equivalents of the primary amine to the reaction mixture.
- **Work-up:** Once the reaction is complete, remove the solvents under reduced pressure. The crude product can then be isolated and purified by standard methods such as chromatography.



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Caption: General workflow for **TSTU**-mediated peptide coupling.

Solid-Supported Peptide Coupling

TSTU has also been utilized in a solid-supported format (P-**TSTU**), prepared from polymeric N-hydroxysuccinimide (P-HOSu).[1][17] This approach simplifies product purification as the polymer-bound byproducts can be removed by simple filtration.[17]

Safety and Handling

TSTU is classified as an irritant and may cause skin and eye irritation.[1] It is essential to handle this reagent with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[1] All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of the powder.[1] As it is moisture-sensitive, it should be stored in a tightly sealed container in a cool, dry place.[3]

Conclusion

TSTU is a versatile and highly effective coupling reagent with a broad range of applications in modern chemical and biological research. Its ability to mediate the formation of amide bonds efficiently and with minimal side reactions has solidified its place as a valuable tool for peptide synthesis, the creation of complex organic molecules, and the modification of biomolecules. By understanding its chemical properties and mechanism of action, researchers can leverage **TSTU** to advance their scientific endeavors.

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